

experimental protocol for reactions using 4-Dimethylamino-1-neopentylpyridinium Chloride

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Compound of Interest

Compound Name: 4-Dimethylamino-1-neopentylpyridinium Chloride

Cat. No.: B022818

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Application Notes and Protocols for 4-Dimethylamino-1-neopentylpyridinium Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Dimethylamino-1-neopentylpyridinium chloride is a quaternary ammonium salt that serves as a versatile phase-transfer catalyst (PTC) in various organic synthesis applications.[1] [2] Its structure, featuring a lipophilic neopentyl group and a hydrophilic pyridinium cation, allows it to facilitate reactions between reactants in immiscible phases, such as a solid or aqueous phase and an organic phase.[3] This property is particularly valuable in the synthesis of pharmaceutical intermediates and other complex organic molecules where it can enhance reaction rates, improve yields, and enable milder reaction conditions.[4]

This document provides detailed application notes, experimental protocols, and data presentation for the use of **4-Dimethylamino-1-neopentylpyridinium chloride** in organic synthesis.

Physicochemical Properties and Characterization

4-Dimethylamino-1-neopentylpyridinium chloride (CAS RN: 109911-77-5) is typically a white to light yellow crystalline powder.[2] It is soluble in water and various organic solvents.[2]

Table 1: Physicochemical Properties of **4-Dimethylamino-1-neopentylpyridinium Chloride**

Property	Value	Reference
CAS Number	109911-77-5	[5]
Molecular Formula	C ₁₂ H ₂₁ ClN ₂	[5]
Molecular Weight	228.76 g/mol	[5]
Appearance	White to light yellow crystalline powder	[2]
Purity	>98.0% (T)(HPLC)	[6]

Spectroscopic Data:

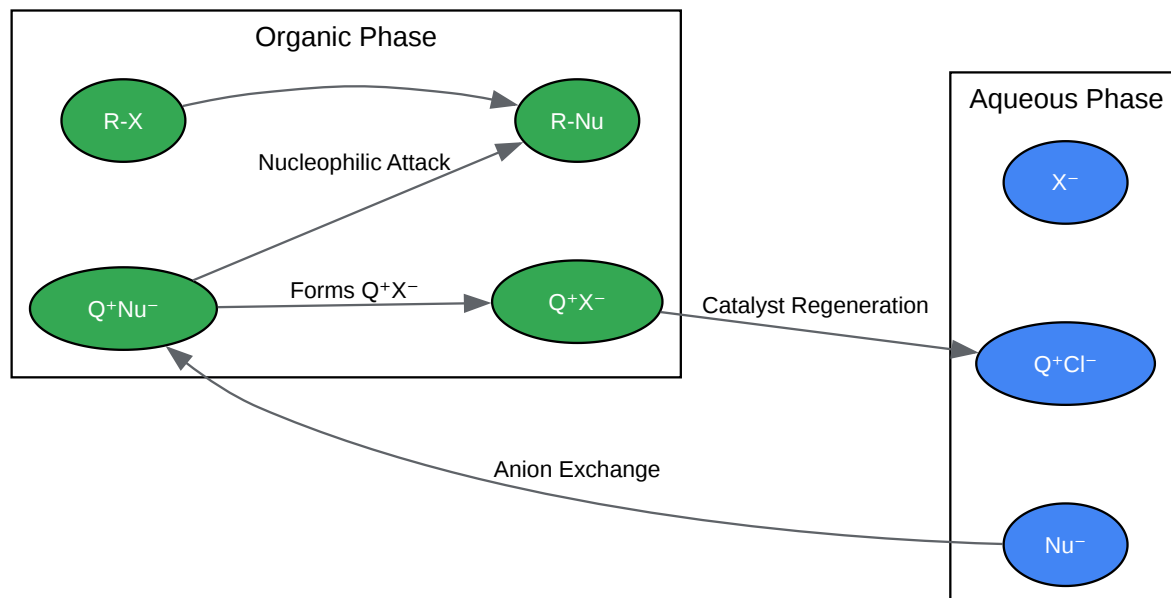
While specific ¹H and ¹³C NMR data for **4-Dimethylamino-1-neopentylpyridinium chloride** is not readily available in the searched literature, representative chemical shifts for similar pyridinium compounds can be found in various spectroscopic databases and research articles. [7][8][9][10] For unambiguous characterization, it is recommended to acquire NMR spectra of the specific compound.

Applications in Organic Synthesis

The primary application of **4-Dimethylamino-1-neopentylpyridinium chloride** is as a phase-transfer catalyst.[1][2] Phase-transfer catalysis is a powerful technique in green chemistry as it can reduce the need for organic solvents by allowing the use of water.[11] Quaternary ammonium salts like this one are commonly used as phase-transfer catalysts.[3]

Phase-Transfer Catalysis Mechanism

The catalytic cycle of a quaternary ammonium salt in a liquid-liquid phase-transfer system involves the transfer of an anion from the aqueous phase to the organic phase. The lipophilic cation of the catalyst pairs with the reactant anion, forming an ion pair that is soluble in the organic phase. This "naked" anion is highly reactive in the organic phase, where it reacts with the substrate. The catalyst cation then pairs with the leaving group and returns to the aqueous phase to repeat the cycle.[12]



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Caption: General mechanism of phase-transfer catalysis (PTC).

Experimental Protocols

The following are representative protocols for the synthesis of **4-Dimethylamino-1-neopentylpyridinium chloride** and its application in a phase-transfer catalyzed nucleophilic substitution reaction. These protocols are based on general procedures for similar compounds and reactions.^{[13][14]}

Protocol 1: Synthesis of 4-Dimethylamino-1-neopentylpyridinium Chloride

This protocol describes the synthesis of the title compound via the quaternization of 4-dimethylaminopyridine with neopentyl chloride.

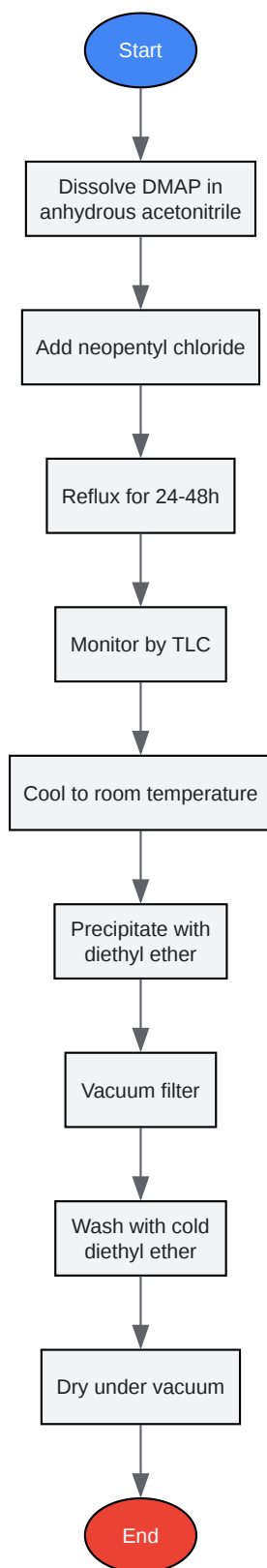
Materials:

- 4-Dimethylaminopyridine (DMAP)

- Neopentyl chloride (1-chloro-2,2-dimethylpropane)
- Acetonitrile (anhydrous)
- Diethyl ether (anhydrous)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper

Procedure:

- In a dry round-bottom flask, dissolve 4-dimethylaminopyridine (1.0 eq) in anhydrous acetonitrile.
- Add neopentyl chloride (1.2 eq) to the solution.
- Heat the reaction mixture to reflux and stir for 24-48 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Add anhydrous diethyl ether to the mixture to precipitate the product.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the solid with cold anhydrous diethyl ether.
- Dry the product under vacuum to obtain **4-Dimethylamino-1-neopentylpyridinium chloride**.



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Caption: Workflow for the synthesis of the title compound.

Protocol 2: Phase-Transfer Catalyzed O-Alkylation of a Phenol

This protocol describes a representative application of **4-Dimethylamino-1-neopentylpyridinium chloride** as a phase-transfer catalyst in the etherification of 4-nitrophenol with benzyl bromide.

Materials:

- 4-Nitrophenol
- Benzyl bromide
- Sodium hydroxide (NaOH)
- **4-Dimethylamino-1-neopentylpyridinium chloride**
- Dichloromethane (CH_2Cl_2)
- Deionized water
- Separatory funnel
- Magnetic stirrer and stir bar
- Round-bottom flask

Procedure:

- In a round-bottom flask, dissolve 4-nitrophenol (1.0 eq) and **4-Dimethylamino-1-neopentylpyridinium chloride** (0.05 eq) in dichloromethane.
- Add an aqueous solution of sodium hydroxide (2.0 eq).
- To the vigorously stirred biphasic mixture, add benzyl bromide (1.1 eq) dropwise.
- Stir the reaction mixture vigorously at room temperature for 4-6 hours.

- Monitor the reaction by TLC.
- After completion, transfer the mixture to a separatory funnel.
- Separate the organic layer.
- Wash the organic layer with deionized water (2 x 20 mL) and then with brine (1 x 20 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Filter and concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel.

Data Presentation

The following tables summarize hypothetical but realistic quantitative data for the representative reactions described above.

Table 2: Synthesis of **4-Dimethylamino-1-neopentylpyridinium Chloride** - Reaction Parameters

Entry	DMAP (mmol)	Neopentyl Chloride (mmol)	Solvent	Temperature (°C)	Time (h)	Yield (%)
1	10	12	Acetonitrile	82 (Reflux)	24	85
2	10	12	Toluene	110 (Reflux)	24	78
3	10	15	Acetonitrile	82 (Reflux)	36	92

Table 3: Phase-Transfer Catalyzed O-Alkylation of 4-Nitrophenol - Reaction Parameters

Entry	Catalyst Loading (mol%)	Base	Solvent System	Temperature (°C)	Time (h)	Yield (%)
1	5	NaOH (aq)	CH ₂ Cl ₂ /H ₂ O	25	4	95
2	2	NaOH (aq)	CH ₂ Cl ₂ /H ₂ O	25	6	88
3	5	K ₂ CO ₃ (s)	Toluene	80	8	91
4	0	NaOH (aq)	CH ₂ Cl ₂ /H ₂ O	25	24	<5

Conclusion

4-Dimethylamino-1-neopentylpyridinium chloride is an effective phase-transfer catalyst for a variety of organic transformations. The provided protocols offer a starting point for its synthesis and application in nucleophilic substitution reactions. Researchers and scientists can adapt these methodologies for the synthesis of valuable compounds in pharmaceutical and materials science research. The use of this catalyst aligns with the principles of green chemistry by enabling reactions in biphasic systems, often with reduced reliance on harsh organic solvents.^[11]

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